

# 3,3-Diethoxy-1-propanol molecular weight and formula

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## Compound of Interest

Compound Name: **3,3-Diethoxy-1-propanol**

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An In-depth Technical Guide to **3,3-Diethoxy-1-propanol**: Synthesis, Reactivity, and Applications

## Authored by a Senior Application Scientist

This guide provides an in-depth exploration of **3,3-Diethoxy-1-propanol**, a versatile bifunctional molecule of significant interest to researchers in organic synthesis, polymer chemistry, and drug development. We will delve into its fundamental properties, synthesis, unique reactivity, and key applications, offering field-proven insights and detailed protocols to empower scientific innovation.

## Core Molecular Profile and Physicochemical Properties

**3,3-Diethoxy-1-propanol** (CAS No. 16777-87-0) is a valuable building block primarily due to its dual-functionality: a primary alcohol that can undergo typical derivatization and an acetal group that serves as a stable protecting group for a reactive aldehyde.<sup>[1]</sup> This structure allows for sequential, controlled chemical modifications, making it a strategic component in multi-step syntheses.

The fundamental properties of **3,3-Diethoxy-1-propanol** are summarized below. Adherence to these parameters is critical for predicting its behavior in reactions, designing appropriate purification methods, and ensuring safe handling.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O <sub>3</sub>	[2][3][4][5]
Molecular Weight	148.20 g/mol	[2][4]
CAS Number	16777-87-0	[2]
Appearance	Colorless to pale yellow liquid	[6]
Density	0.941 g/mL at 25 °C	[7]
Boiling Point	90-93 °C at 14 mmHg	[7]
Refractive Index	n <sub>20/D</sub> 1.421	[7]
Flash Point	91 °C (195.8 °F) - Closed Cup	
Synonyms	3,3-Diethoxypropanol, 3-Hydroxypropanal diethyl acetal	[2][8]

## Synthesis and Purification: A Validated Protocol

The synthesis of **3,3-Diethoxy-1-propanol** can be achieved through various routes, with a common and reliable method being the basic hydrolysis of 3-chloropropionaldehyde diethyl acetal.<sup>[9]</sup> An alternative approach involves a multi-step process starting from malonaldehyde and absolute ethanol.<sup>[9]</sup>

Below is a detailed protocol for the purification of commercially available or synthesized **3,3-Diethoxy-1-propanol**, a critical step to ensure high purity (>98%) for sensitive downstream applications like polymerization initiation.

## Experimental Protocol: Purification by Vacuum Distillation

**Causality:** Standard distillation is often unsuitable due to the compound's relatively high boiling point at atmospheric pressure, which can lead to thermal degradation. Vacuum distillation lowers the boiling point, preserving the molecule's integrity.

**Methodology:**

- System Setup: Assemble a standard vacuum distillation apparatus using dry glassware. Include a distillation flask, a fractionating column (e.g., Vigreux), a condenser, a receiving flask, and a vacuum adapter connected to a vacuum pump and a pressure gauge (manometer).
- Charge the Flask: Add the crude **3,3-Diethoxy-1-propanol** (e.g., 150 g) to the distillation flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.[7]
- Initiate Vacuum: Gradually reduce the pressure in the system to the target pressure, for instance, 14 mmHg.
- Heating: Begin heating the distillation flask using a heating mantle. Monitor the temperature at the top of the column (the head temperature) and the temperature of the liquid in the flask (the pot temperature).
- Fraction Collection:
  - Fore-run: Collect the initial, low-boiling fraction, which typically contains residual solvents or impurities. Discard this fraction.
  - Main Fraction: Collect the main product fraction as it distills at a stable temperature. For **3,3-Diethoxy-1-propanol**, the main fraction is collected at a head temperature of approximately 90-93 °C at a pressure of 14 mmHg.[7]
  - End Fraction: Stop the distillation before the flask runs dry to prevent the concentration of high-boiling impurities and potential charring.
- Characterization: Analyze the collected main fraction by Gas Chromatography (GC) to confirm purity and by NMR spectroscopy to verify its structural identity.[1]

## The Core of Reactivity: A Bifunctional Synthetic Platform

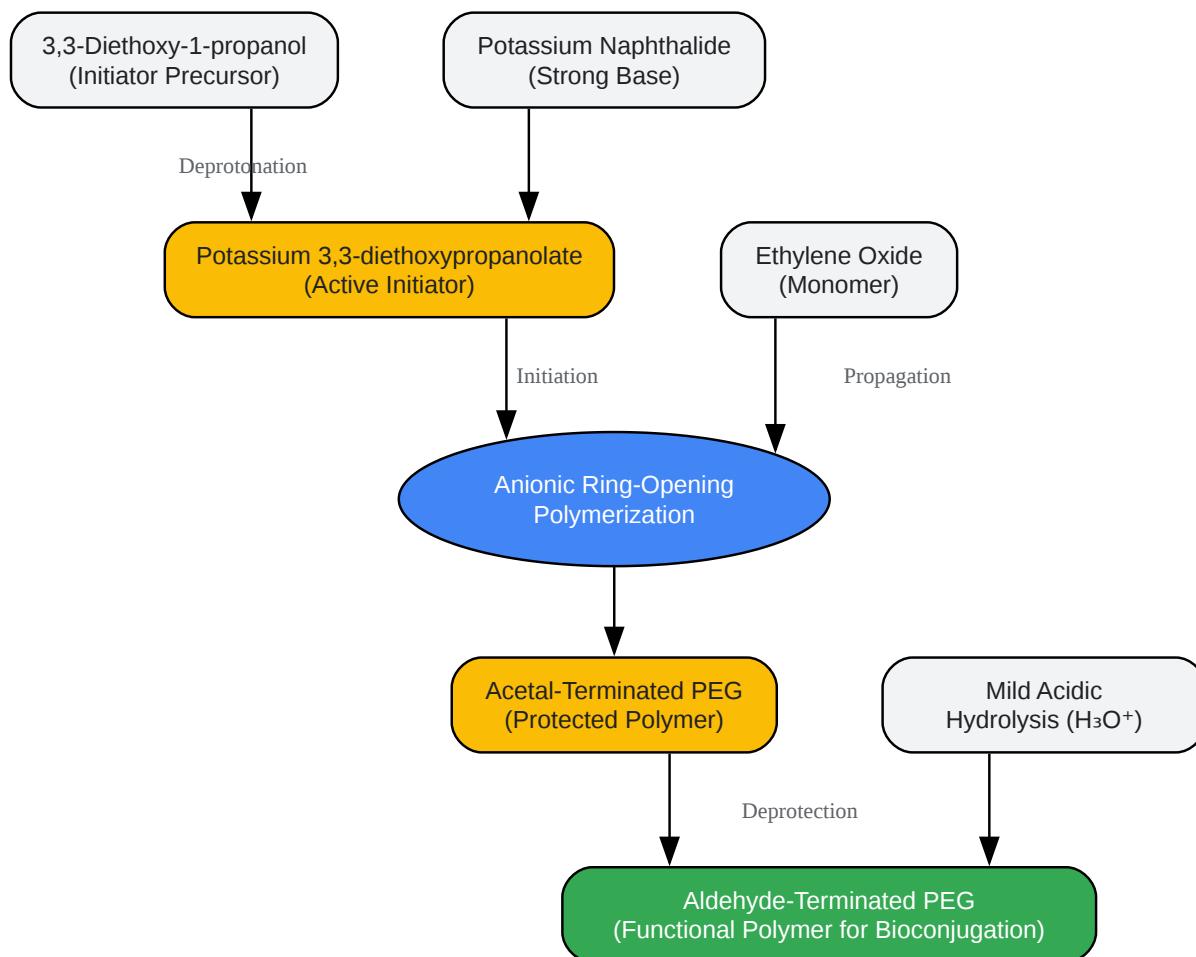
The synthetic utility of **3,3-Diethoxy-1-propanol** is rooted in its two distinct reactive sites.

- The Primary Alcohol (-OH): This group exhibits typical reactivity for a primary alcohol. It can be deprotonated with a strong base (e.g., potassium naphthalide) to form an alkoxide, which

is a potent nucleophile for initiating ring-opening polymerizations.<sup>[7]</sup> It can also undergo oxidation, esterification, or conversion to a leaving group for nucleophilic substitution.

- The Diethyl Acetal Group: This moiety is a stable protecting group for an aldehyde. It is robust under neutral and basic conditions but can be readily hydrolyzed under mild acidic conditions (e.g., using trifluoroacetic acid or aqueous HCl) to unmask the 3-hydroxypropanal functionality.<sup>[1]</sup> This "latent aldehyde" is a powerful tool for subsequent reactions like bioconjugation or cyclization.

The workflow below illustrates the strategic use of **3,3-Diethoxy-1-propanol** as an initiator for the synthesis of heterobifunctional Poly(ethylene glycol) (PEG), a polymer widely used in drug delivery to improve the solubility and circulation half-life of therapeutics.



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Caption: Synthesis of Aldehyde-Terminated PEG via Anionic Polymerization.

## Key Applications in Drug Development and Materials Science

The unique structure of **3,3-Diethoxy-1-propanol** makes it an enabling reagent in several advanced applications.

- **Polymer Chemistry:** It is a crucial initiator for creating heterobifunctional polymers. For example, it is used to synthesize  $\alpha$ -acetal-poly(ethylene glycol), which can be further modified to create polymers with distinct functionalities at each end, essential for constructing targeted drug delivery systems and hydrogels.[1][7]
- **Heterocyclic Synthesis:** The compound serves as a precursor for building complex, medium-sized fused heterocyclic scaffolds through acid-mediated cyclization reactions.[1] This is highly relevant in medicinal chemistry, where such scaffolds form the core of many therapeutic agents.
- **Bioconjugation:** After deprotection, the resulting aldehyde group provides a specific chemical handle for covalently attaching the molecule (or a polymer chain derived from it) to biomolecules like proteins or antibodies through reductive amination or other ligation chemistries.

## Safety, Handling, and Storage

As with any chemical reagent, proper handling of **3,3-Diethoxy-1-propanol** is paramount for laboratory safety. The compound presents several hazards that must be managed with appropriate engineering controls and personal protective equipment.

Hazard Class	GHS Statement	Precautionary Measures
Skin Irritation	H315: Causes skin irritation	Wear nitrile gloves and a lab coat. Wash hands thoroughly after handling. <a href="#">[4]</a> <a href="#">[10]</a>
Eye Irritation	H319: Causes serious eye irritation	Wear safety glasses or goggles. <a href="#">[4]</a> <a href="#">[10]</a>
Respiratory Irritation	H335: May cause respiratory irritation	Use only in a well-ventilated area or a chemical fume hood. <a href="#">[4]</a> <a href="#">[10]</a>
Flammability	Combustible Liquid	Keep away from heat, sparks, and open flames. Store in a cool, well-ventilated area. <a href="#">[10]</a>

Storage: Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen) to protect from moisture.[\[10\]](#) Disposal: Dispose of contents and container in accordance with local, regional, and national regulations at an approved waste disposal plant.[\[10\]](#)

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